Unraveling the Coagulation Cascade: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*NCGC00135472*
Cat. No.:	*B15572205*

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For researchers, scientists, and drug development professionals, understanding the intricate mechanisms of the coagulation cascade is fundamental for innovation in anticoagulant and procoagulant therapies. While the specific compound **NCGC00135472** did not yield public data in the context of coagulation research, this guide provides an in-depth overview of the coagulation cascade, including key targets, experimental evaluation, and the mechanism of action of established anticoagulants.

The coagulation cascade is a sophisticated biological process responsible for forming a blood clot at the site of vascular injury, preventing excessive bleeding. This complex series of enzymatic reactions involves numerous clotting factors that are sequentially activated, culminating in the formation of a stable fibrin clot. The cascade is traditionally divided into the intrinsic, extrinsic, and common pathways.

The Coagulation Pathways: A Detailed Look

The coagulation process is initiated by vascular injury, which exposes tissue factor (TF) and collagen. This triggers a cascade of events involving a series of serine proteases known as clotting factors.

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- Extrinsic Pathway: This is the primary initiator of coagulation in vivo. Upon vessel injury, tissue factor is exposed and binds to Factor VIIa (FVIIa), forming a complex that activates Factor X (FX) to Factor Xa (FXa).
- Intrinsic Pathway: This pathway is activated by contact with negatively charged surfaces, such as exposed collagen. It involves the sequential activation of Factor XII (FXII), Factor XI (FXI), and Factor IX (FIX). Factor IXa (FIXa), in complex with its cofactor Factor VIIIa (FVIIIa), also activates Factor X to FXa.
- Common Pathway: Both the extrinsic and intrinsic pathways converge at the activation of Factor X. Factor Xa, along with its cofactor Factor Va (FVa), forms the prothrombinase complex, which converts prothrombin (Factor II) into thrombin (Factor IIa). Thrombin is a critical enzyme that cleaves fibrinogen into fibrin monomers, which then polymerize and are cross-linked by Factor XIIIa (FXIIIa) to form a stable clot.

Key Signaling Pathways in Coagulation

The following diagrams illustrate the core signaling cascades in blood coagulation.

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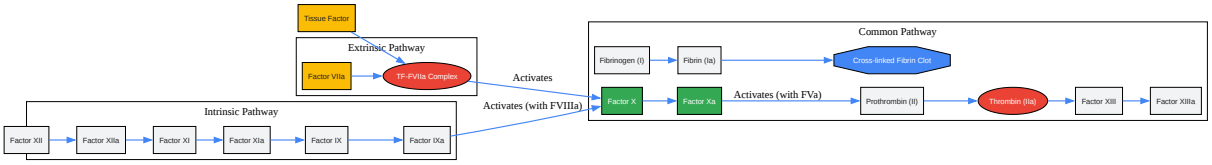

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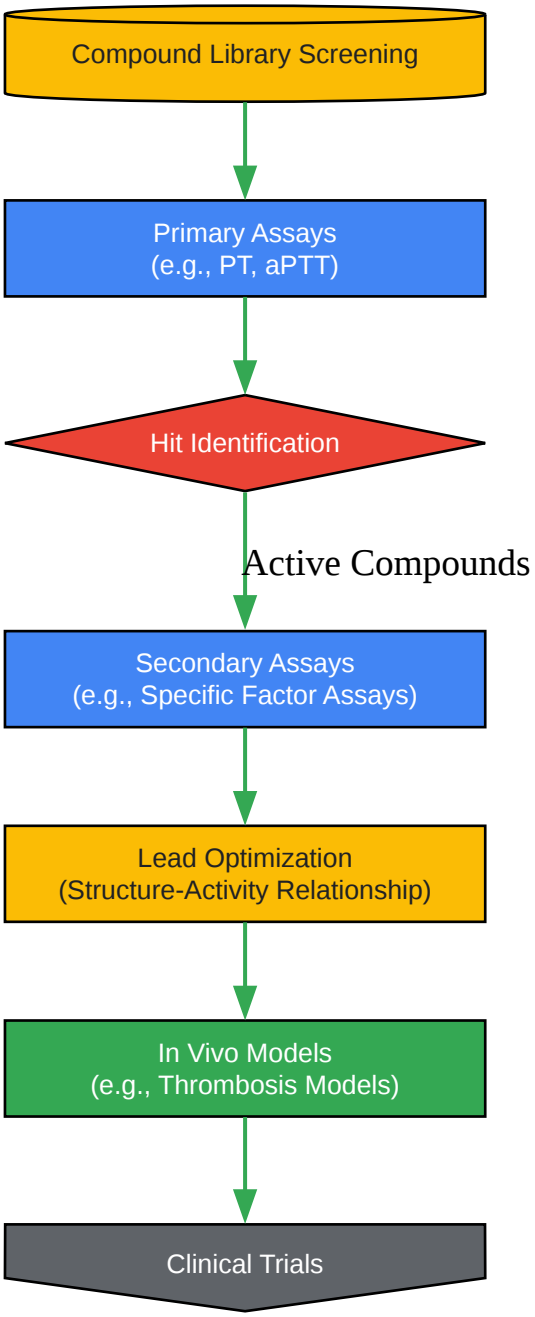

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